

# Literature Review: 6-bromo-1,4-dihydro-2H-3,1-benzoxazin-2-one

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## Compound of Interest

**Compound Name:** 6-bromo-1,4-dihydro-2H-3,1-benzoxazin-2-one

**Cat. No.:** B1293436

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

## Introduction

The benzoxazinone scaffold is a prominent heterocyclic motif in medicinal chemistry, recognized for its diverse pharmacological activities. The fusion of a benzene ring with an oxazine ring creates a privileged structure that has been extensively explored for the development of novel therapeutic agents. This technical guide provides a comprehensive review of the available literature on **6-bromo-1,4-dihydro-2H-3,1-benzoxazin-2-one** (CAS No. 1017783-09-3), a specific member of this chemical class. Due to the limited published research on this exact compound, this review extends to closely related 6-bromo-substituted benzoxazinone derivatives to offer a broader understanding of their synthesis, biological activities, and potential for drug discovery.

## Core Compound: 6-bromo-1,4-dihydro-2H-3,1-benzoxazin-2-one

**6-bromo-1,4-dihydro-2H-3,1-benzoxazin-2-one** is a commercially available compound, often utilized as a building block or fragment in the synthesis of more complex molecules for drug discovery purposes.

## Chemical Properties and Spectral Data

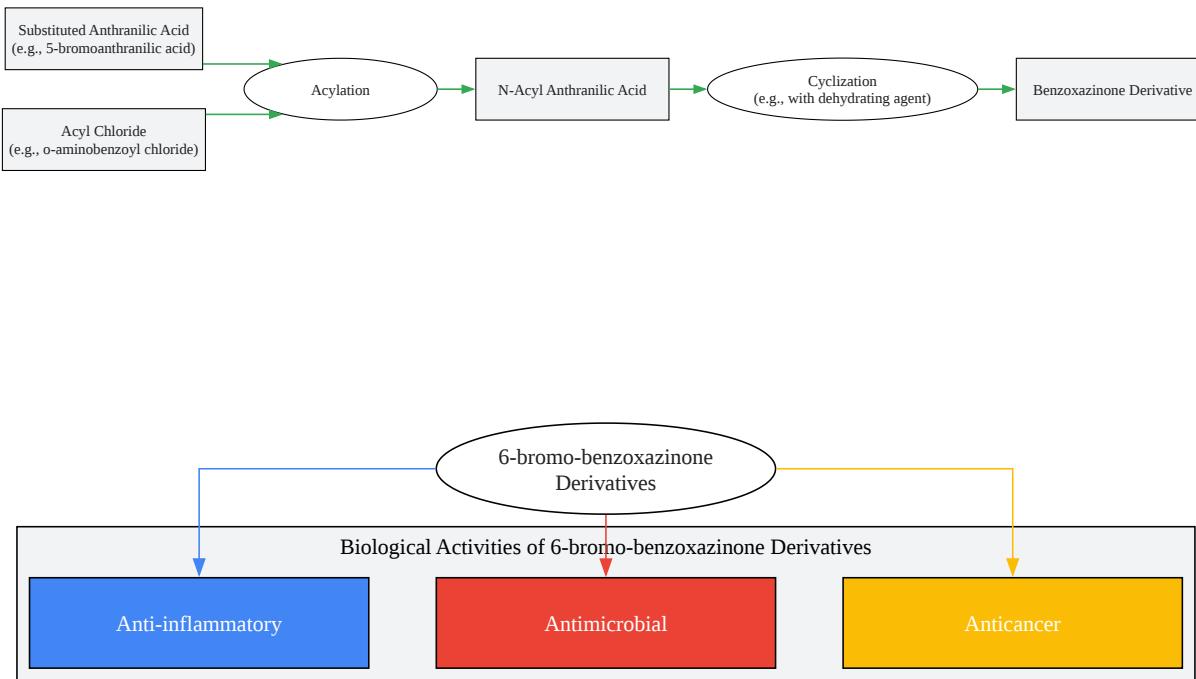
Property	Value
CAS Number	1017783-09-3
Molecular Formula	C <sub>8</sub> H <sub>6</sub> BrNO <sub>2</sub>
Molecular Weight	228.04 g/mol

While detailed experimental data is scarce in peer-reviewed literature, spectral information is available from various chemical suppliers, confirming the structure of the compound.

## Synthesis of 6-bromo-benzoxazinone Derivatives

While a specific, detailed experimental protocol for the synthesis of **6-bromo-1,4-dihydro-2H-3,1-benzoxazin-2-one** is not readily available in the published literature, a general synthetic approach can be inferred from the synthesis of related benzoxazinone derivatives. The synthesis of the closely related analog, 6-bromo,2-(o-aminophenyl)-3,1-benzoxazin-4(3H)-one, has been reported.

## General Synthetic Workflow for Benzoxazinones

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